

Gadolinium (III) Sulfate Octahydrate: A Comprehensive Technical Review

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Compound of Interest

Compound Name: Gadolinium sulfate

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This technical guide provides an in-depth overview of gadolinium(III) sulfate octahydrate ($\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$), a key inorganic compound with significant applications in materials science and as a precursor in medical imaging contrast agents. This document details its chemical and physical properties, provides experimental protocols for its synthesis and analysis, and presents quantitative data in a structured format for ease of reference.

Chemical Identity and Properties

Gadolinium(III) sulfate octahydrate is a hydrated salt of gadolinium, a rare-earth metal.^[1] It typically presents as a white crystalline solid and is soluble in water.^[2] The presence of eight water molecules in its crystal lattice is a defining characteristic of its common form.^[1]

Physicochemical Data

A summary of the key physical and chemical properties of gadolinium(III) sulfate octahydrate is presented in the table below.

Property	Value
Chemical Formula	$\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$
Molecular Weight	746.81 g/mol [3]
Appearance	White crystalline solid[1][4]
Density	3.01 g/cm ³ at 25 °C[1][4]
Solubility	Soluble in cold water; solubility decreases with increasing temperature.[4]
Crystal System	Monoclinic[5][6]

Crystallographic Data

The crystal structure of gadolinium(III) sulfate octahydrate has been determined by X-ray diffraction. The compound crystallizes in a monoclinic system.[5][6]

Crystallographic Parameter	Value
Crystal System	Monoclinic[5][6]
Space Group	C2/c[6]
Lattice Constants	$a = 13.531(7) \text{ \AA}$, $b = 6.739(2) \text{ \AA}$, $c = 18.294(7) \text{ \AA}$ $\beta = 102.20(8)^\circ$ [6]

Experimental Protocols

Synthesis of Gadolinium(III) Sulfate Octahydrate

A standard and reliable method for the laboratory synthesis of gadolinium(III) sulfate octahydrate involves the reaction of gadolinium(III) oxide with dilute sulfuric acid.[2][4][7]

Materials:

- Gadolinium(III) oxide (Gd_2O_3 , 99.9% purity)

- Dilute sulfuric acid (H_2SO_4)
- Deionized water
- Heating plate with magnetic stirrer
- Beakers and standard laboratory glassware
- Filtration apparatus

Procedure:

- Gadolinium(III) oxide is dissolved in dilute sulfuric acid with heating and stirring. The reaction proceeds according to the following equation: $\text{Gd}_2\text{O}_3 + 3\text{H}_2\text{SO}_4 + 5\text{H}_2\text{O} \rightarrow \text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$ [4]
- After complete dissolution of the gadolinium oxide, the resulting solution is concentrated by slow evaporation at approximately 333 K to achieve saturation. [8]
- The saturated solution is then allowed to cool, promoting the crystallization of gadolinium(III) sulfate octahydrate.
- The crystalline product is collected by filtration, washed with a small amount of cold deionized water, and subsequently with acetone. [8]
- The purified crystals are then dried in air and stored in a desiccator to prevent efflorescence or deliquescence. [8]

Thermal Analysis

The thermal decomposition of gadolinium(III) sulfate octahydrate can be investigated using thermogravimetric analysis (TGA) and differential thermal analysis (DTA). The process occurs in distinct stages, beginning with dehydration followed by the decomposition of the anhydrous salt at higher temperatures. [1][8]

Experimental Conditions:

- Atmosphere: The analysis can be conducted under an inert atmosphere (e.g., nitrogen) or in air.[8]
- Temperature Range: A typical temperature range for analysis is from room temperature up to 1773 K.[8]

Thermal Decomposition Pathway: The thermal decomposition of gadolinium(III) sulfate octahydrate proceeds through the following key stages:

Temperature Range (Nitrogen Atmosphere)	Decomposition Step	Observed Mass Loss (%)	Calculated Mass Loss (%)
373 - 473 K	$\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O} \rightarrow \text{Gd}_2(\text{SO}_4)_3 \cdot \text{H}_2\text{O} + 7\text{H}_2\text{O}$	16.71	16.88
473 - 673 K	$\text{Gd}_2(\text{SO}_4)_3 \cdot \text{H}_2\text{O} \rightarrow \text{Gd}_2(\text{SO}_4)_3 + \text{H}_2\text{O}$	2.41	2.41
1256 K	$\text{Gd}_2(\text{SO}_4)_3 \rightarrow (\text{GdO})_2\text{SO}_4 + 2\text{SO}_2 + \text{O}_2$	21.43	21.44
1455 K	$(\text{GdO})_2\text{SO}_4 \rightarrow \text{Gd}_2\text{O}_3 + \text{SO}_2 + \frac{1}{2}\text{O}_2$	10.86	10.72

Data adapted from Tomaszewicz et al. (2010).[8]

X-ray Diffraction (XRD) Analysis

Powder X-ray diffraction is a fundamental technique for confirming the crystal structure and phase purity of synthesized gadolinium(III) sulfate octahydrate.

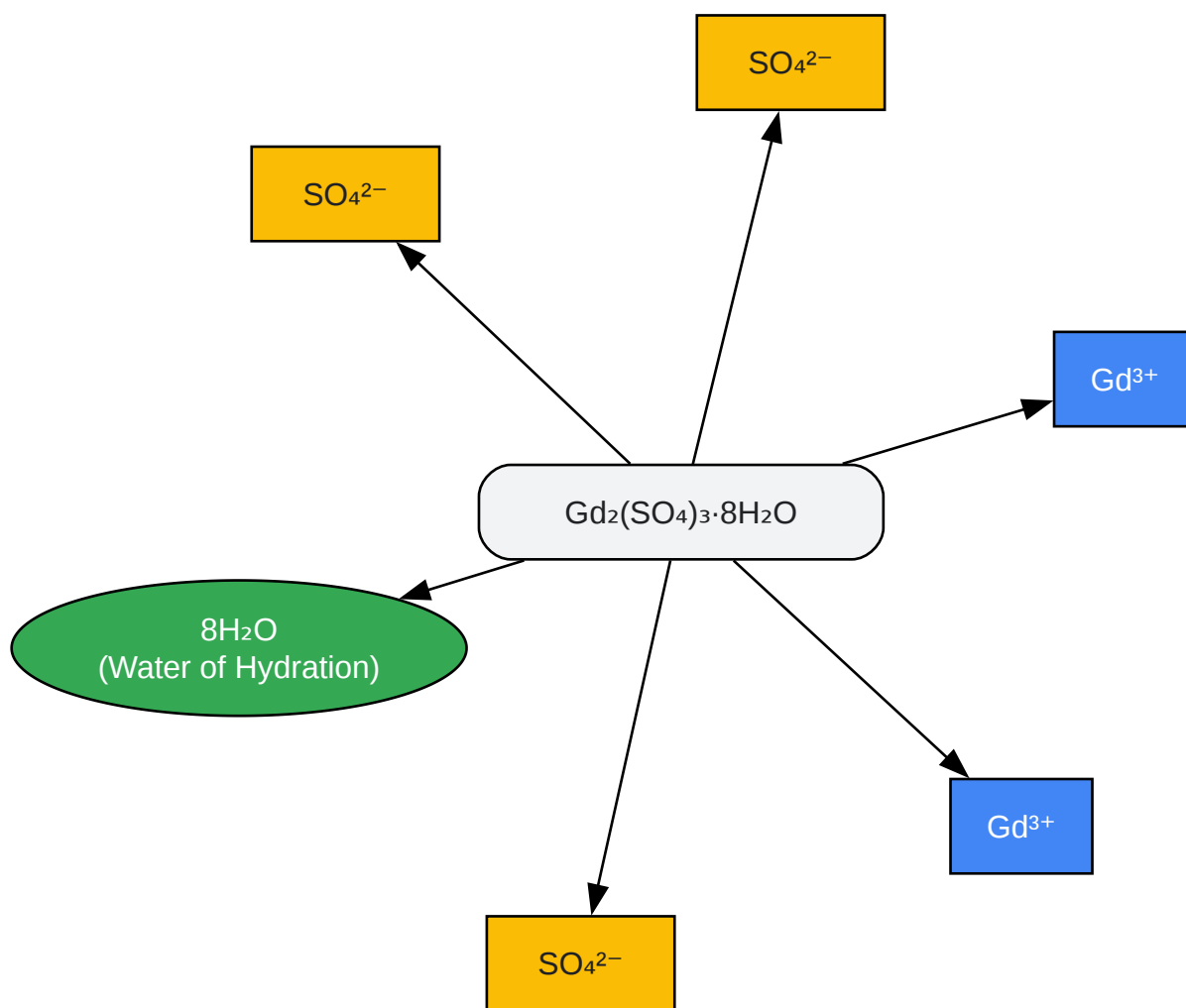
Experimental Parameters:

- Radiation Source: Co K α radiation ($\lambda = 1.79021 \text{ \AA}$) is a suitable X-ray source.[5]

- Data Acquisition: A step-scanning method can be employed with a count time of 1 second per step.[5]

Structural Representation

The chemical formula of gadolinium(III) sulfate octahydrate, $\text{Gd}_2(\text{SO}_4)_3 \cdot 8\text{H}_2\text{O}$, represents a complex ionic structure. A simplified logical relationship between the constituent ions and water molecules can be visualized.



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Caption: Logical components of Gadolinium(III) Sulfate Octahydrate.

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